

Application Notes and Protocols for the Synthesis of Chlorantraniliprole Intermediates

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Compound of Interest

Compound Name: *Methyl 5-bromo-1H-pyrazole-3-carboxylate*

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These application notes provide a detailed overview of the synthetic pathways and experimental protocols for the key intermediates of chlorantraniliprole, a potent anthranilic diamide insecticide. The synthesis of chlorantraniliprole is a convergent process, primarily involving the preparation of two key fragments that are subsequently coupled.^[1] This document outlines the methodologies for synthesizing these critical intermediates, presenting quantitative data in structured tables and detailed experimental procedures.

Core Intermediates in Chlorantraniliprole Synthesis

The industrial production of chlorantraniliprole predominantly relies on the amide coupling of two main intermediates^[2]:

- 2-amino-5-chloro-N,3-dimethylbenzamide
- 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid

The final coupling of these intermediates can be achieved through direct amide bond formation or via a two-step process involving a benzoxazinone intermediate.[\[2\]](#)

Synthesis of Intermediate 1: 2-amino-5-chloro-N,3-dimethylbenzamide

A prevalent and efficient method for the synthesis of this substituted anthranilamide intermediate begins with 2-nitro-3-methylbenzoic acid.[\[2\]](#) The synthetic pathway involves the reduction of the nitro group, chlorination of the aromatic ring, and subsequent amidation.

Experimental Protocol: Synthesis of 2-amino-5-chloro-N,3-dimethylbenzamide

This protocol is based on a multi-step synthesis starting from 2-nitro-3-methylbenzoic acid.[\[2\]](#)[\[3\]](#)

Step 1: Reduction of 2-nitro-3-methylbenzoic acid

- In a suitable reaction vessel, suspend 2-nitro-3-methylbenzoic acid in a solvent such as ethanol.
- Add a catalyst, for example, Raney nickel.
- Pressurize the vessel with hydrogen gas (e.g., 0.2 MPa) and heat to approximately 50°C.[\[2\]](#)
- Maintain the reaction for several hours until completion, which can be monitored by techniques like TLC or HPLC.
- After the reaction is complete, filter off the catalyst and concentrate the solvent under reduced pressure to obtain 2-amino-3-methylbenzoic acid.

Step 2: Chlorination of 2-amino-3-methylbenzoic acid

- Suspend the 2-amino-3-methylbenzoic acid obtained from the previous step in an organic solvent like dichloroethane.[\[3\]](#)[\[4\]](#)
- Heat the mixture to 50°C with stirring.[\[4\]](#)

- Introduce chlorine gas into the reaction mixture.[\[3\]](#)
- Upon completion of the reaction, cool the mixture to room temperature.
- The product, 2-amino-5-chloro-3-methylbenzoic acid, can be isolated by filtration.[\[3\]](#)

Step 3: Amidation to form 2-amino-5-chloro-N,3-dimethylbenzamide

- The 2-amino-5-chloro-3-methylbenzoic acid can be converted to the final intermediate through several methods, including reaction with methylamine.[\[5\]](#) One approach involves the formation of a benzoxazinone intermediate followed by ring-opening with methylamine.[\[1\]](#)
- Alternatively, the carboxylic acid can be activated, for example, with N,N'-diisopropylcarbodiimide and 1-hydroxybenzotriazole, and then reacted with methylamine to yield 2-amino-5-chloro-N,3-dimethylbenzamide.[\[6\]](#) A patent describes a process where the reaction with methylamine can achieve a yield of 92% or higher.[\[6\]](#)

Quantitative Data for the Synthesis of 2-amino-5-chloro-N,3-dimethylbenzamide

Starting Material	Key Transformation Steps	Reported Yield	Reference
3-methyl-2-nitrobenzoic acid methyl ester	1. Catalytic Hydrogenation 2. Chlorination 3. Reaction with methylamine gas	75.1% (total for three steps)	[5]
2-ethoxymoyl-3-methylbenzoic acid	Three-step reaction	81.8% (total for three steps)	[5]
3-methyl-2-nitrobenzoyl methylamine	Catalytic hydrogenation	95%	[5]
Toluene	Multi-step synthesis including oxidation, chlorination, and amidation	>92%	[6]

Synthesis of Intermediate 2: 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid

A common and industrially viable route for the synthesis of this pyrazole carboxylic acid derivative starts from 2,3-dichloropyridine.[2] This pathway involves several key transformations including hydrazino-substitution, cyclization, bromination, oxidation, and hydrolysis.[2]

Experimental Protocol: Synthesis of 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid

Step 1: Hydrazino-substitution

- React 2,3-dichloropyridine with hydrazine hydrate in a solvent such as ethanol.
- Heat the reaction mixture under reflux to yield (3-chloropyridin-2-yl)-hydrazine.[2]

Step 2: Cyclization with Diethyl Maleate

- The resulting hydrazine derivative is condensed with diethyl maleate in the presence of a base like sodium ethoxide.
- This step forms the pyrazolidinone ring.[\[2\]](#)

Step 3: Bromination

- The pyrazolidinone intermediate is treated with a brominating agent such as phosphorus oxybromide in a solvent like acetonitrile.[\[2\]](#)

Step 4: Oxidation

- The subsequent pyrazoline is oxidized to the corresponding pyrazole.[\[2\]](#) Potassium persulfate can be used as the oxidizing agent.[\[7\]](#)[\[8\]](#)

Step 5: Hydrolysis

- The ester group is hydrolyzed to the carboxylic acid. This is typically achieved by treating the ethyl ester with a base like sodium hydroxide in aqueous methanol.[\[2\]](#)[\[7\]](#)
- The reaction is followed by acidification with an acid such as hydrochloric acid to a pH of 2 to precipitate the product.[\[2\]](#)[\[7\]](#)
- The crude product can be purified by recrystallization from a solvent like isopropanol to afford a purity of over 99.5%.[\[7\]](#)

Quantitative Data for the Synthesis of 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid

Starting Material	Key Transformation Steps	Reported Yield	Purity	Reference
2,3-dichloropyridine	Hydrazinolysis, Cyclization, Bromination, Dehydrogenation, Hydrolysis	41.3–41.87% (total)	≥98%	[8]
Ethyl 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylate	Hydrolysis	>47% (overall)	99.69%	[7]
Ethyl 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole-5-carboxylate	Hydrolysis with NaOH in methanol	70%	Not specified	[8]
3-aminocrotononitrile	Cyclization, Bromination, Oxidation, Condensation	Good yield	Not specified	[9]

Visualized Synthetic Pathways

Synthesis of 2-amino-5-chloro-N,3-dimethylbenzamide



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Caption: Synthetic pathway for 2-amino-5-chloro-N,3-dimethylbenzamide.

Synthesis of 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid



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Caption: Synthetic route for 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid.

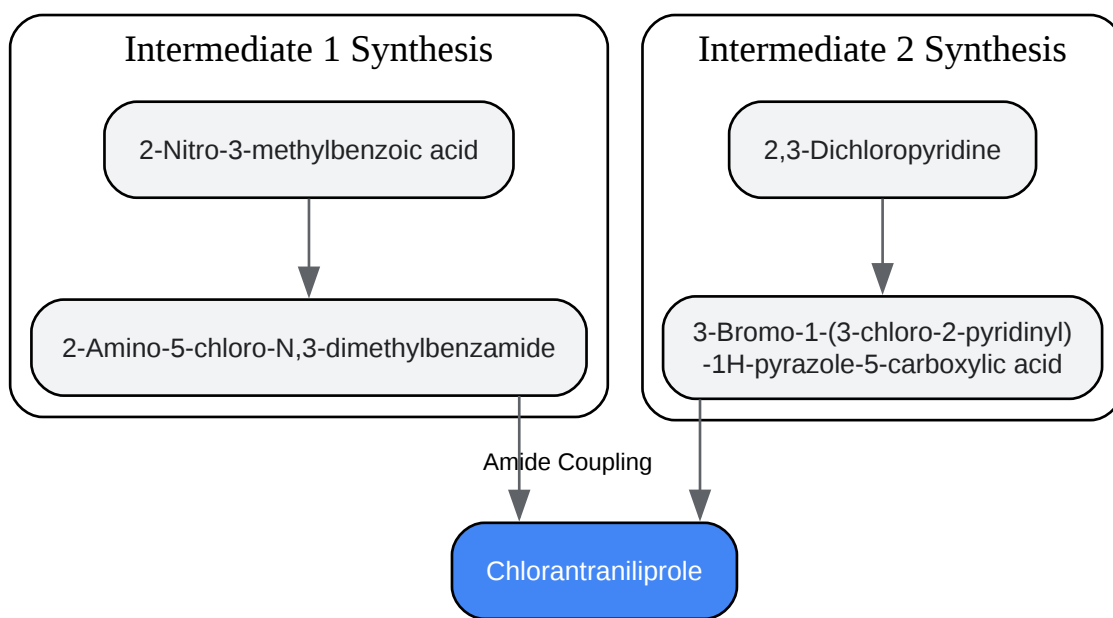
Final Coupling Reaction to Synthesize Chlorantraniliprole

The final step in the synthesis is the coupling of the two key intermediates.[2]

Experimental Protocol: Final Coupling

- In a reaction vessel, combine 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid and 2-amino-5-chloro-N,3-dimethylbenzamide in a suitable solvent like acetonitrile.[1]
- Add a base, such as 3-methylpyridine, to the mixture.[1]
- Cool the reaction mixture to approximately -5°C.[1]
- Slowly add a solution of methanesulfonyl chloride in acetonitrile dropwise, maintaining the temperature between -5 to 0°C.[1]
- After the addition is complete, stir the mixture at this temperature for about 15 minutes.[1]
- Perform a standard work-up, which may include washing with water and extracting with an organic solvent.
- The crude chlorantraniliprole can be purified by recrystallization.[1]

Logical Workflow for Chlorantraniliprole Synthesis



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Caption: Convergent synthesis strategy for chlorantraniliprole.

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